

# Personal protective equipment for handling Diisopropyl (R)-(+)-malate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropyl (R)-(+)-malate*

Cat. No.: B1311375

[Get Quote](#)

## Essential Safety and Handling Guide for Diisopropyl (R)-(+)-malate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Diisopropyl (R)-(+)-malate** (CAS: 83540-97-0). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

## Hazard Identification and Classification

**Diisopropyl (R)-(+)-malate** is classified as a hazardous substance requiring specific handling precautions. The primary hazards are outlined below.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Symbols: Xi (Irritant)[\[1\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diisopropyl (R)-(+)-malate** to minimize exposure and ensure safety.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation <a href="#">[2]</a> <a href="#">[3]</a> .
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can lead to irritation <a href="#">[2]</a> <a href="#">[3]</a> .
Skin and Body Protection	Laboratory coat and closed-toe shoes.	Provides a barrier against accidental spills and splashes <a href="#">[3]</a> .
Respiratory Protection	Use only in a well-ventilated area. If needed, use a NIOSH-approved respirator.	Avoid breathing dust, fume, gas, mist, vapors, or spray, which may cause respiratory irritation <a href="#">[2]</a> <a href="#">[4]</a> .

## Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood[\[5\]](#).
- Avoid contact with skin and eyes[\[2\]](#).
- Wash hands thoroughly after handling[\[2\]](#)[\[4\]](#).

- Avoid breathing vapors or mist[2][4].
- Take off contaminated clothing and wash it before reuse[2].

**Storage:**

- Store in a cool, well-ventilated place[2][4].
- Keep the container tightly closed[2][4].
- Store at -20°C for long-term stability[6].
- Store locked up[2].

## Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[2].
In Case of Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a doctor[2][4].
In Case of Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention[2][4].
If Swallowed	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[2].

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

### Spill Response:

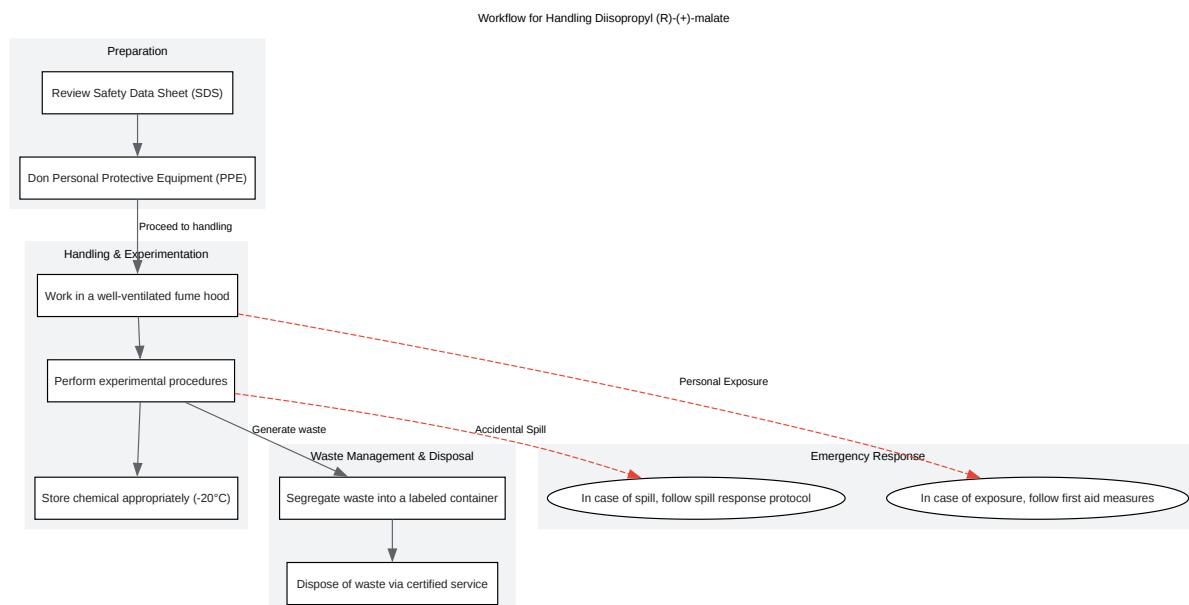
- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material to contain the spill.
- Collect: Carefully collect the absorbed material and place it into a designated, labeled waste container.
- Decontaminate: Clean the spill area thoroughly.

### Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations[2][4].
- Waste containing **Diisopropyl (R)-(+)-malate** should be collected in a dedicated, properly labeled waste container.
- Arrange for collection by a certified hazardous waste disposal service.

## Operational Workflow

The following diagram illustrates the standard workflow for handling **Diisopropyl (R)-(+)-malate** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Standard operating procedure for **Diisopropyl (R)-(+)-malate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diisopropyl (R)-(+)-Malate | CAS 83540-97-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. chemicalbook.com [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. chemicea.com [chemicea.com]
- 6. usbio.net [usbio.net]
- To cite this document: BenchChem. [Personal protective equipment for handling Diisopropyl (R)-(+)-malate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1311375#personal-protective-equipment-for-handling-diisopropyl-r-malate>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)